

5-Bromo-2-(2-methoxyethoxy)pyridine CAS number

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Compound of Interest

Compound Name: 5-Bromo-2-(2-methoxyethoxy)pyridine

Cat. No.: B1292045

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Analytical Characterization

Detailed analytical protocols are crucial for confirming the identity, purity, and structure of the synthesized **5-Bromo-2-(2-methoxyethoxy)pyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the purified product in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube.
- ¹H NMR Spectroscopy:
 - Acquire a proton NMR spectrum on a 400 MHz or higher field spectrometer.
 - Expected Chemical Shifts (δ):
 - Pyridine ring protons: Three distinct signals in the aromatic region (δ 7.0-8.5 ppm). The proton at C6 will likely be a doublet, the proton at C4 a doublet of doublets, and the proton at C3 a doublet.
 - Methoxyethoxy group protons: A singlet for the terminal methyl group (δ ~3.4 ppm) and two triplets for the methylene groups (δ ~3.7 and ~4.4 ppm).

- ^{13}C NMR Spectroscopy:
 - Acquire a carbon-13 NMR spectrum.
 - Expected Chemical Shifts (δ): Signals for the five pyridine ring carbons and three carbons of the methoxyethoxy side chain will be observed. The carbon attached to the bromine (C5) will be significantly shifted.

Mass Spectrometry (MS)

Protocol:

- Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent like methanol or acetonitrile.
- Analysis: Analyze using Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Expected Results: The mass spectrum should show a molecular ion peak $[\text{M}+\text{H}]^+$ at m/z 232.0 and 234.0 with approximately equal intensity. This characteristic isotopic pattern is due to the presence of the bromine atom (^{79}Br and ^{81}Br isotopes).

Infrared (IR) Spectroscopy

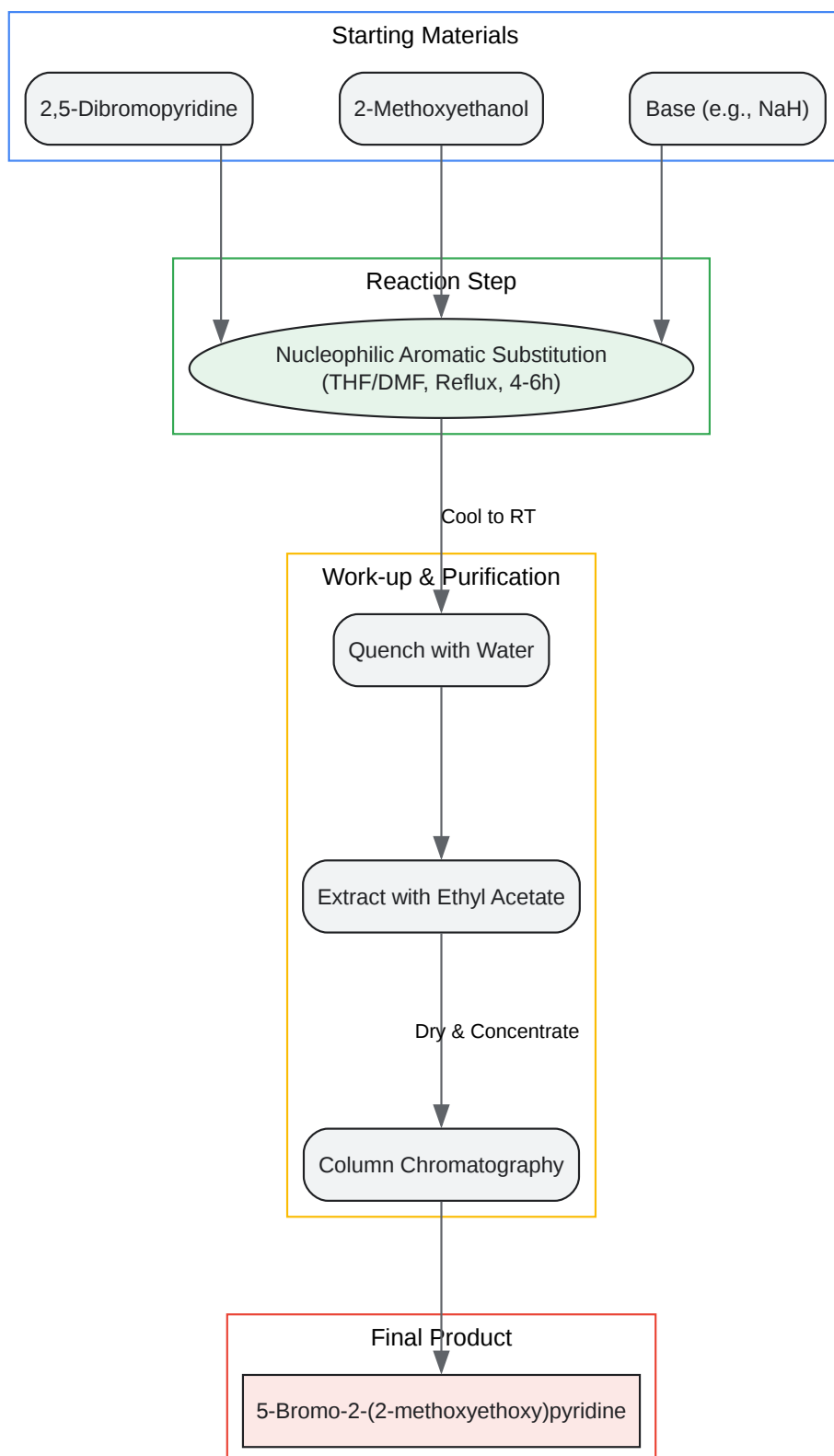
Protocol:

- Sample Preparation: The analysis can be performed on a neat liquid sample using a KBr plate or with a solid sample dispersed in a KBr pellet.
- Analysis: Record the spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.
- Expected Absorption Bands:
 - $\sim 3100\text{--}3000\text{ cm}^{-1}$: C-H stretching of the aromatic pyridine ring.
 - $\sim 2950\text{--}2850\text{ cm}^{-1}$: C-H stretching of the aliphatic methoxyethoxy group.
 - $\sim 1600\text{--}1450\text{ cm}^{-1}$: C=C and C=N stretching vibrations of the pyridine ring.

- ~1250-1050 cm^{-1} : C-O stretching of the ether linkages.
- ~800-600 cm^{-1} : C-Br stretching.

Visualizations: Synthesis Workflow

The following diagram illustrates the proposed synthetic workflow for **5-Bromo-2-(2-methoxyethoxy)pyridine**.



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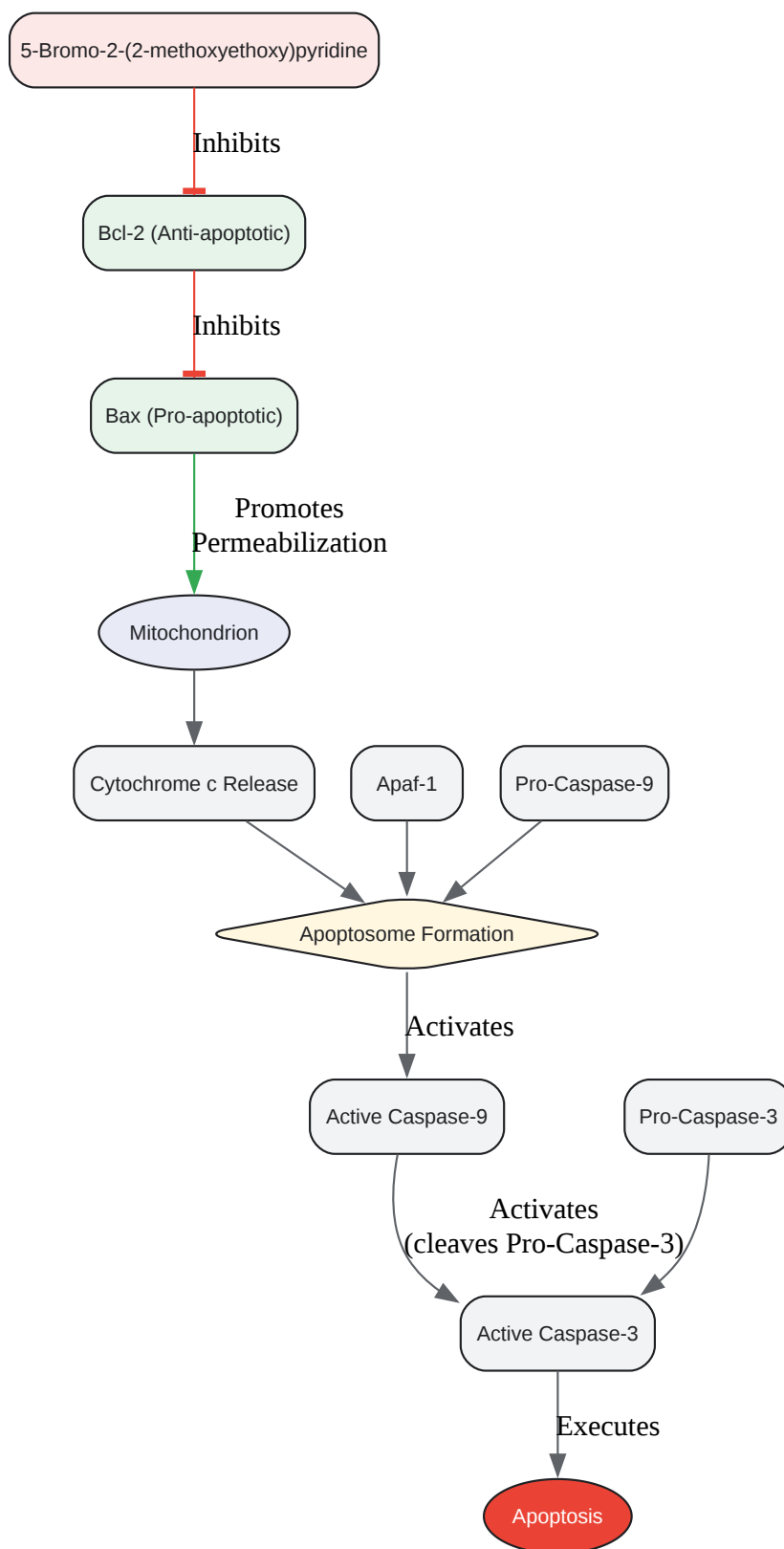
Caption: Proposed synthesis workflow for **5-Bromo-2-(2-methoxyethoxy)pyridine**.

Biological Activity and Signaling Pathway

While specific studies on **5-Bromo-2-(2-methoxyethoxy)pyridine** are limited, it has been suggested to possess anticancer activity by inducing apoptosis. The mechanism is thought to involve interactions with the Bcl-2 family of proteins, which are key regulators of the intrinsic apoptotic pathway.

Potential Apoptotic Signaling Pathway

The diagram below illustrates a potential mechanism by which a pyridine derivative like **5-Bromo-2-(2-methoxyethoxy)pyridine** could induce apoptosis.



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Caption: Potential intrinsic apoptosis pathway induced by **5-Bromo-2-(2-methoxyethoxy)pyridine**.

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